

# Mepanipyrim (CAS No. 110235-47-7): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mepanipyrim

Cat. No.: B033164

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Mepanipyrim**, an anilinopyrimidine fungicide, is a significant compound in agricultural science for its efficacy against a range of fungal pathogens, notably *Botrytis cinerea* (gray mold) and *Venturia* species (scab). This technical guide provides an in-depth analysis of **Mepanipyrim**, covering its physicochemical properties, synthesis, mechanism of action, analytical methodologies for its detection, and toxicological profile. The document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development, offering detailed experimental protocols and visual representations of key biological pathways and experimental workflows.

## Chemical and Physical Properties

**Mepanipyrim** is chemically known as 4-methyl-N-phenyl-6-(1-propynyl)pyrimidin-2-amine.<sup>[1][2]</sup> Its fundamental properties are summarized in the table below, providing essential data for experimental design and formulation.<sup>[3]</sup>

Property	Value	References
CAS Number	110235-47-7	[1][2][3]
Molecular Formula	C <sub>14</sub> H <sub>13</sub> N <sub>3</sub>	[1][2][3]
Molecular Weight	223.27 g/mol	[1][2][3]
Appearance	Light yellow crystalline powder	
Melting Point	132.8 °C	
Boiling Point	418.2 ± 47.0 °C (Predicted)	
Flash Point	131 °C	
Vapor Pressure	1.33 mPa at 20°C	
Water Solubility	5.58 mg/L at 20°C	
LogP (Octanol-Water Partition Coefficient)	3.280	

## Synthesis of Mepanipyrin

The synthesis of **Mepanipyrin** is a multi-step process that involves the formation of a pyrimidine ring followed by subsequent functionalization. While specific industrial synthesis protocols are proprietary, a general synthetic route can be outlined based on available chemical literature. The process typically begins with the condensation of a benzoguanidine salt with ethyl acetoacetate to form an anilinopyrimidinone intermediate. This intermediate is then chlorinated using a reagent such as phosphorus oxychloride to yield a 2-chloropyrimidine aniline derivative. The final step involves a coupling reaction, often a Sonogashira or similar cross-coupling reaction, between the 2-chloropyrimidine aniline and an alkyne to introduce the propynyl group, yielding **Mepanipyrin**.

### General Synthetic Scheme:

- Formation of the Pyrimidinone Ring: Reaction of a benzoguanidine salt with ethyl acetoacetate.

- Chlorination: Treatment of the resulting anilinopyrimidinone with a chlorinating agent like phosphorus oxychloride.
- Alkyne Coupling: Cross-coupling reaction of the 2-chloropyrimidine aniline with a suitable alkyne.

Specific reaction conditions, including catalysts, solvents, temperatures, and yields, are crucial for optimizing this synthesis and are typically detailed in patented literature.

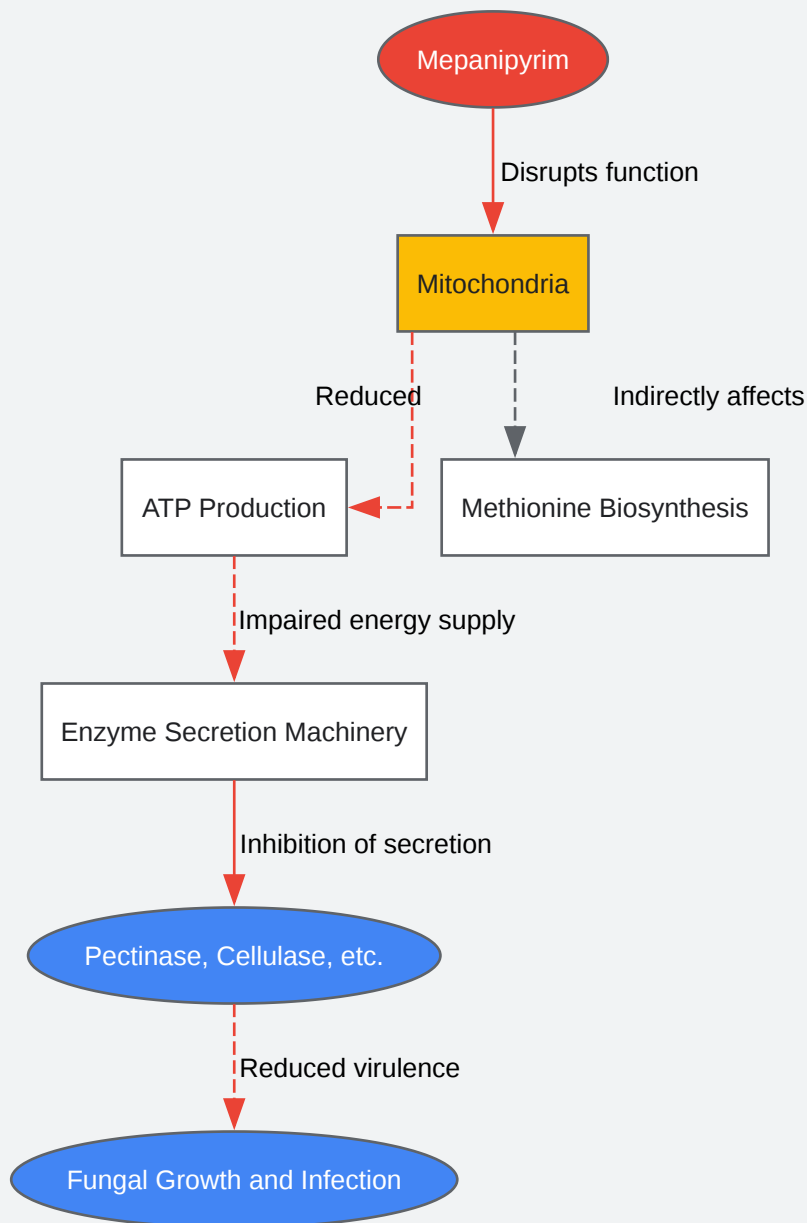
## Mechanism of Action

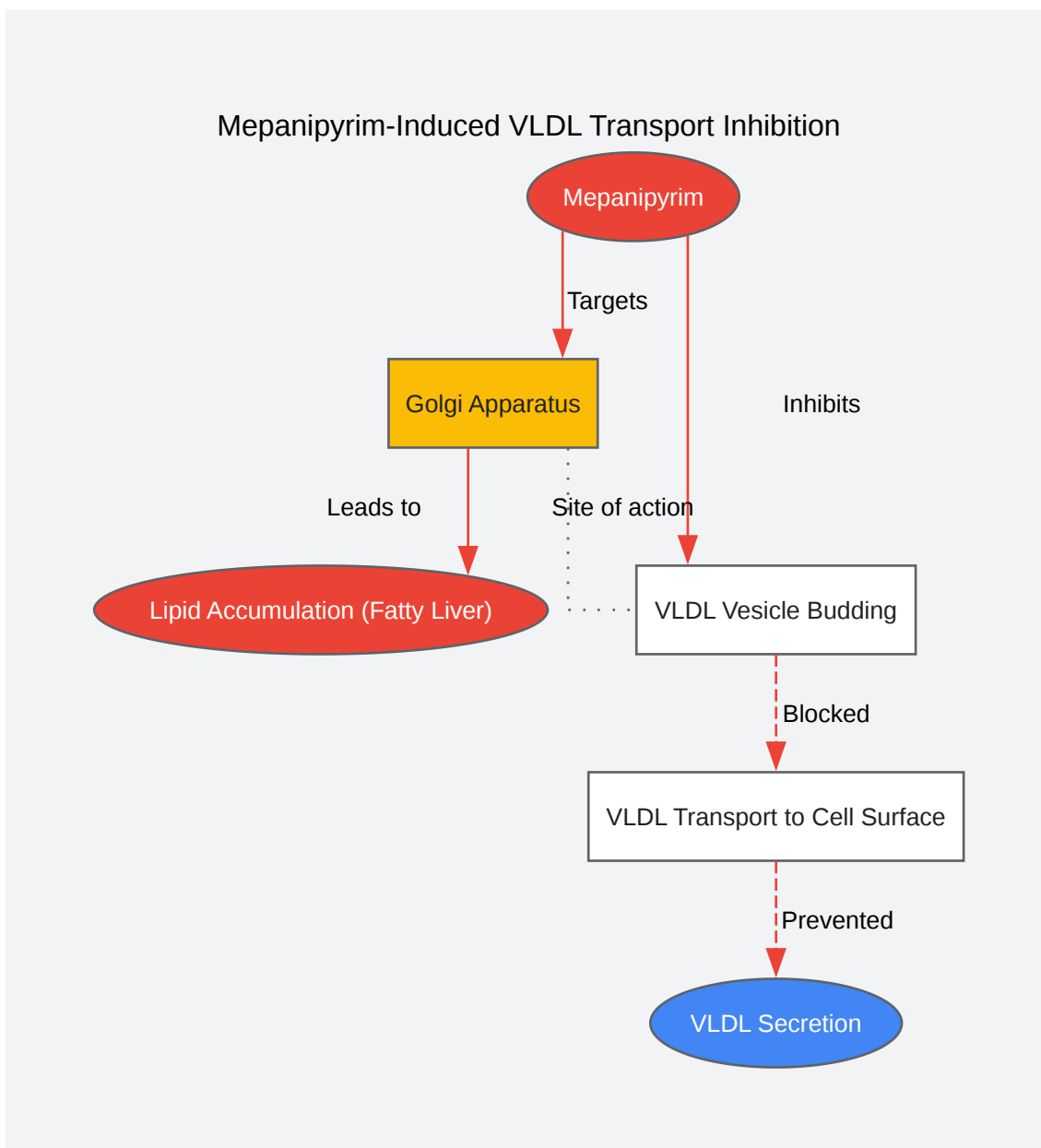
### Antifungal Activity

**Mepanipyrim**'s primary application is as a fungicide. Its mode of action is multifaceted, with evidence pointing towards two main mechanisms: the inhibition of fungal enzyme secretion and the disruption of mitochondrial function.

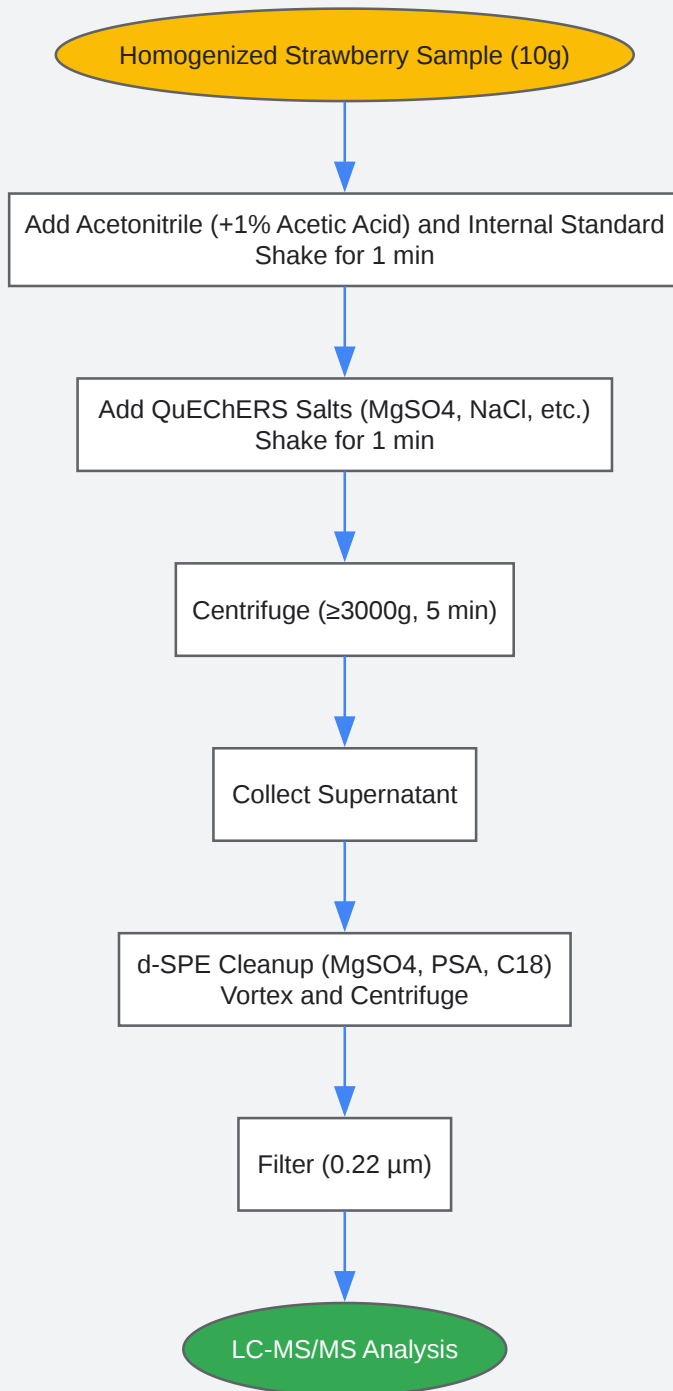
Initially, it was proposed that anilinopyrimidine fungicides like **Mepanipyrim** inhibit the biosynthesis of methionine in fungi.<sup>[4]</sup> However, further research has indicated that this is likely a secondary effect. The primary mode of action is now believed to be the disruption of mitochondrial function.<sup>[4][5][6]</sup> This disruption leads to a cascade of cellular events, including the inhibition of the secretion of crucial cell-wall-degrading enzymes such as pectinases and cellulases, which are essential for the pathogen to infect the host plant.<sup>[5][6]</sup>

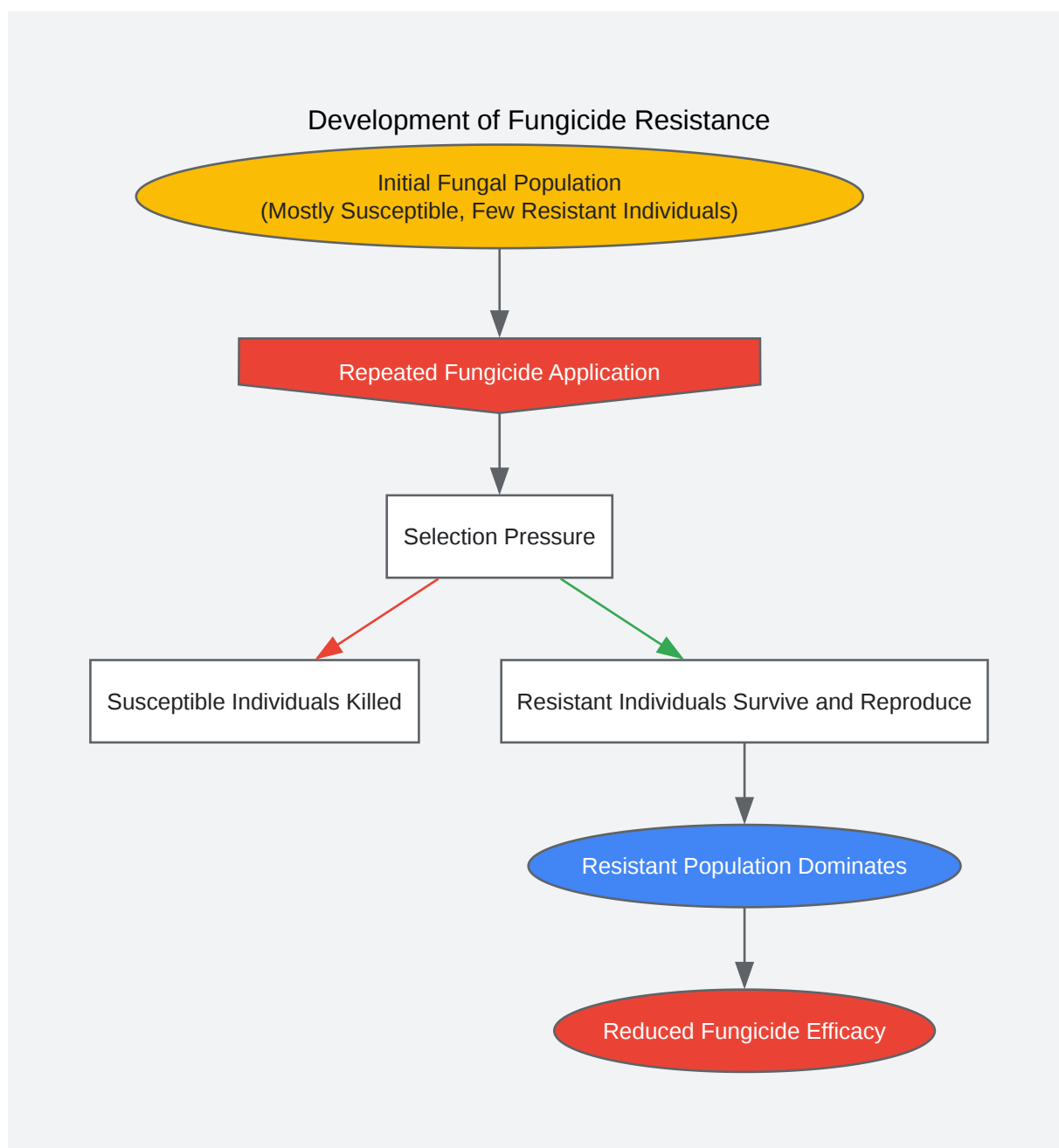
## Proposed Mechanism of Mepanipyrim in Fungi





## QuEChERS Workflow for Mepanipyrim Analysis





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Mepanipyrim | C<sub>14</sub>H<sub>13</sub>N<sub>3</sub> | CID 86296 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. Anilinopyrimidine Resistance in Botrytis cinerea Is Linked to Mitochondrial Function - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Frontiers | Anilinopyrimidine Resistance in Botrytis cinerea Is Linked to Mitochondrial Function [frontiersin.org]
- 6. Anilinopyrimidine Resistance in Botrytis cinerea Is Linked to Mitochondrial Function - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Mepanipyrim (CAS No. 110235-47-7): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033164#mepanipyrim-cas-number-110235-47-7]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)



